

# (S)-4-DODECANOLIDE: Laboratory Disposal & Handling Guide

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## Compound of Interest

Compound Name: (S)-4-DODECANOLIDE

CAS No.: 69830-92-8

Cat. No.: B1253174

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## Executive Summary & Core Directive

**(S)-4-Dodecanolide** (CAS: 2305-05-7), also known as (S)-

-dodecalactone, is a lipophilic cyclic ester. While often designated as GRAS (Generally Recognized As Safe) for food applications, it acts as a significant environmental pollutant in laboratory wastewater streams.

The Core Directive: Under no circumstances shall this compound be discharged via sink drains. Its high lipophilicity (

) and aquatic toxicity require it to be managed as Non-Halogenated Organic Waste intended for thermal destruction (incineration).

## Chemical Profile & Hazard Assessment

To validate your disposal stream, you must verify the physical state of your waste against these parameters.

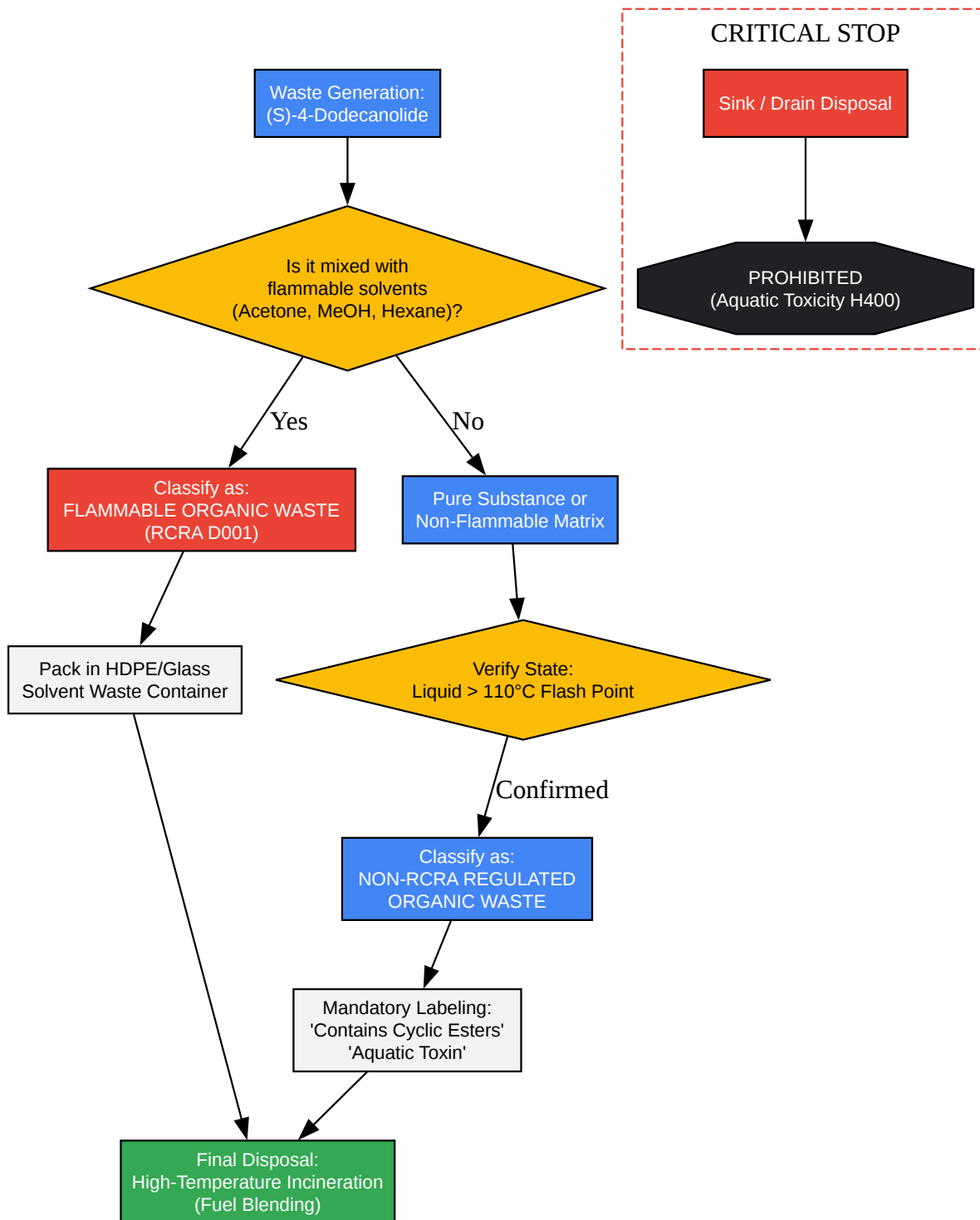
Parameter	Value / Characteristic	Operational Implication
CAS Number	2305-05-7	Use for waste manifesting.[1]
Flash Point	>110°C (>230°F)	Not a D001 Ignitable Waste by RCRA standards (unless mixed with solvents).
Water Solubility	Insoluble (< 50 mg/L)	Do not flush. Will coat pipes and disrupt oil/water separators.
Specific Gravity	~0.936 g/mL	Floats on water.
Reactivity	Stable; Hydrolyzes in Base	Incompatible with strong alkalis (saponification) and oxidizers.
Aquatic Toxicity	H400 / H412	Very toxic to aquatic life; mandates zero-discharge to sewer.

## The "Why" Behind the Protocol (Causality)

- **Lipophilicity & Bioaccumulation:** The long alkyl side chain renders this molecule highly hydrophobic. If released into the water table, it resists breakdown and partitions into organic matter, stressing aquatic ecosystems [1].
- **Lactone Hydrolysis:** In the presence of strong bases (common in cleaning baths), the lactone ring opens to form 4-hydroxydodecanoic acid. While this reduces volatility, it alters the pH profile and Chemical Oxygen Demand (COD) of the waste stream [2].

## Self-Validating Disposal Workflow

This diagram illustrates the decision logic for disposing of **(S)-4-Dodecanolide**. Use this to determine the correct waste container.



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Figure 1: Decision tree for waste segregation. Note that while pure material is not RCRA-Ignitable, it is almost universally combined with solvent waste streams for fuel blending incineration.

## Detailed Disposal Procedures

### Phase 1: Segregation & Container Selection

- Container Type: Use Amber Glass or High-Density Polyethylene (HDPE). **(S)-4-Dodecanolide** is compatible with standard laboratory plastics but may soften low-density plastics over time.
- Compatibility Check: Ensure the waste container does not contain:
  - Concentrated Nitric Acid (Oxidation/Explosion risk).
  - Concentrated Sodium Hydroxide (Exothermic hydrolysis).

### Phase 2: Labeling (The Self-Validating Step)

A waste container is only safe if its contents are known. Your label must explicitly state:

- Chemical Name: (S)-Gamma-Dodecalactone (avoid ambiguous trade names).
- Hazard Checkbox: Mark "Irritant" and "Environmental Hazard".
- Constituents: If mixed, list the % of solvent (e.g., "90% Acetone, 10% Dodecanolide").

### Phase 3: Spill Management (Immediate Contingency)

If a spill occurs (> 100 mL):

- Isolate: The substance is combustible but not highly flammable. Remove ignition sources as a precaution.
- Absorb: Do not use water. The lactone will float and spread. Use an inert absorbent (Vermiculite, Sand, or clay-based "kitty litter").

- Clean: Wash the surface with a detergent solution (surfactant) to emulsify the lipophilic residue.
- Dispose: Scoop saturated absorbent into a wide-mouth jar and label as solid chemical waste [3].

## Regulatory Framework

This protocol is grounded in the following regulatory standards:

- EPA (USA): While not explicitly P-listed or U-listed, the substance falls under the "General Duty Clause" for environmental protection. It is typically disposed of via Fuel Blending (incineration where the waste provides fuel value) [4].
- GHS Classification: Classified as H412 (Harmful to aquatic life with long-lasting effects) and H315 (Skin Irritation) [5].
- EU Waste Framework: Categorized under EWC code 07 01 04 (other organic solvents, washing liquids and mother liquors) [6].

## References

- PubChem.Compound Summary: Gamma-Dodecalactone (CAS 2305-05-7). National Library of Medicine. Available at: [\[Link\]](#)
- US EPA.Hazardous Waste Characteristics: A User-Friendly Reference Document. Available at: [\[Link\]](#)
- ECHA (European Chemicals Agency).Substance Information: Dodecan-4-olide. Available at: [\[Link\]](#)
- European Commission.Guidance on classification of waste according to EWC-Stat categories. Available at: [\[Link\]](#)

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## Sources

- [1. synerzine.com \[synerzine.com\]](https://www.synerzine.com)
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